

Thiochromanone 1,1-Dioxide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Thiochromanone 1,1-dioxide*

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[City, State] – [Date] – This technical guide provides a detailed overview of **Thiochromanone 1,1-dioxide**, a heterocyclic compound of significant interest to researchers, scientists, and professionals in the field of drug development. This document outlines its chemical identity, synthesis, and key applications, with a focus on experimental data and methodologies.

Chemical Identity of Thiochromanone 1,1-Dioxide

Thiochromanone 1,1-dioxide, systematically known as 2,3-dihydro-4H-1-benzothiopyran-4-one 1,1-dioxide, is a derivative of thiochroman-4-one. The oxidation of the sulfur atom to a sulfone group significantly alters the molecule's electronic properties and reactivity.

Identifier	Value
Common Name	Thiochromanone 1,1-dioxide
IUPAC Name	2,3-dihydro-4H-1-benzothiopyran-4-one 1,1-dioxide
CAS Number	19446-96-9
Molecular Formula	C ₉ H ₈ O ₃ S
Parent Compound	Thiochroman-4-one
Parent CAS No.	3528-17-4[1]

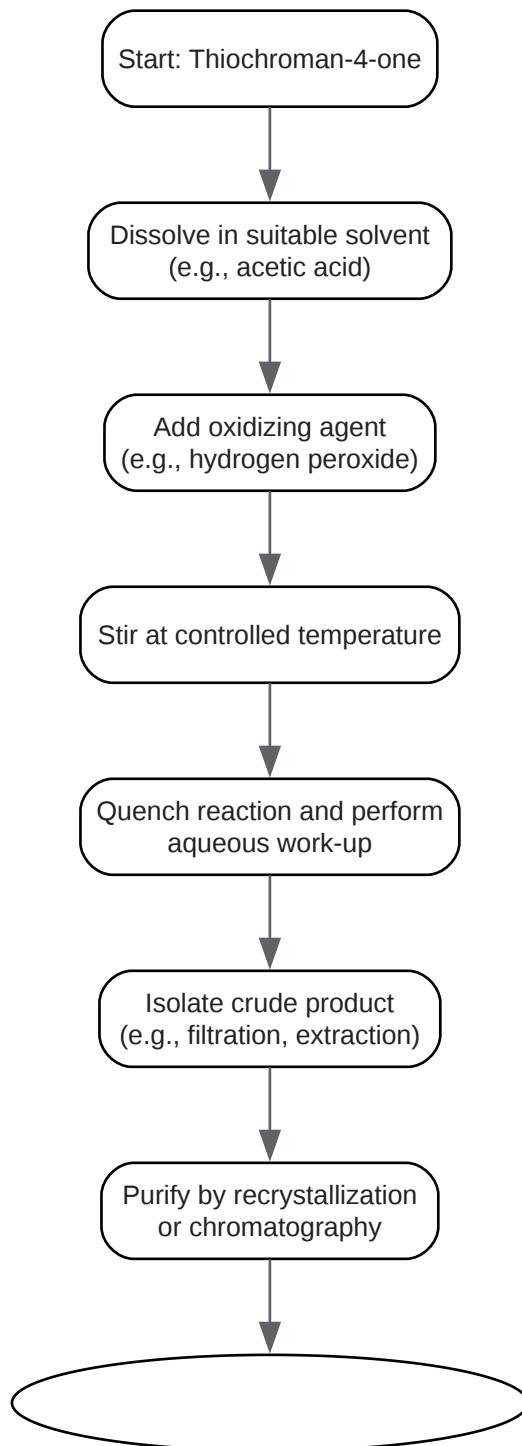
Synthesis and Experimental Protocols

The synthesis of **thiochromanone 1,1-dioxide** and its derivatives is a key area of research, enabling the exploration of their biological activities. The primary route involves the oxidation of the parent thiochroman-4-one.

General Oxidation Protocol

A common method for the synthesis of thiochroman-4-one 1,1-dioxide involves the oxidation of thiochroman-4-one using a suitable oxidizing agent.

Experimental Workflow for Oxidation of Thiochroman-4-one



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*General workflow for the synthesis of **Thiochromanone 1,1-dioxide**.*

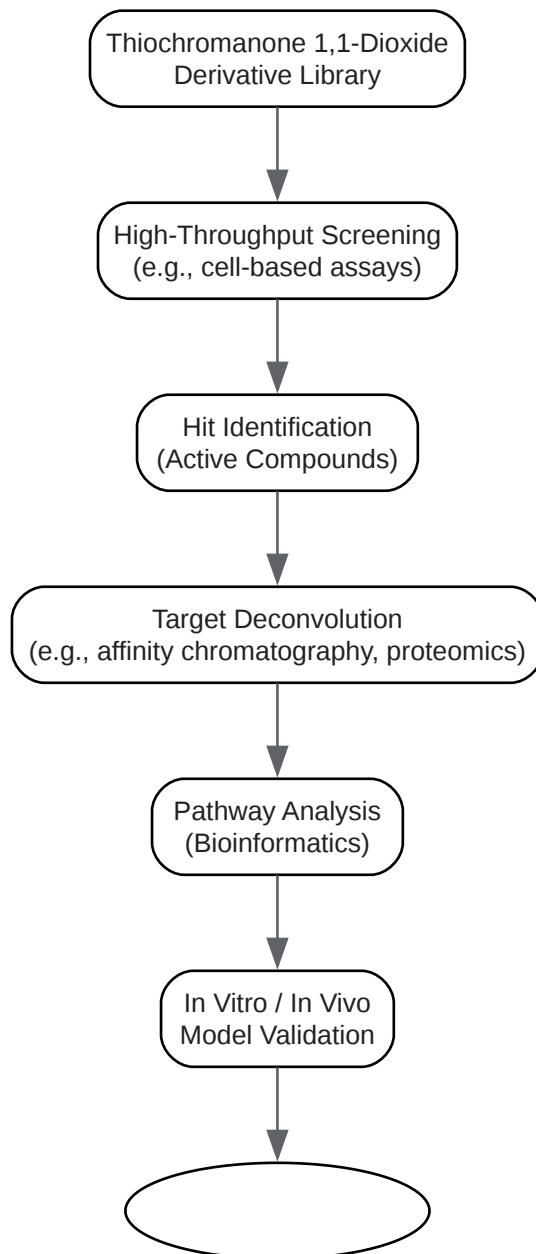
Applications in Drug Discovery and Development

The thiochromanone scaffold and its derivatives have been investigated for a range of biological activities. The introduction of the 1,1-dioxide moiety can modulate this activity, making it a target for medicinal chemistry research.

Signaling Pathway Interactions

While specific signaling pathways for the unsubstituted **thiochromanone 1,1-dioxide** are not extensively documented in publicly available literature, derivatives have been explored for their potential to modulate various biological targets. The general approach to identifying such interactions is outlined below.

Logical Workflow for Target Identification



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Logical workflow for identifying biological targets and pathways.

Quantitative Data Summary

Data for the parent compound, thiochroman-4-one, is more readily available and provides a baseline for understanding the properties of its derivatives.

Property	Thiochroman-4-one
Molecular Weight	164.23 g/mol [1]
Melting Point	28-30 °C
Boiling Point	154 °C @ 12 mmHg

Note: The physicochemical properties of the 1,1-dioxide derivative may differ significantly from the parent compound.

Conclusion

Thiochromanone 1,1-dioxide represents a valuable scaffold for chemical and biological research. Its synthesis from thiochroman-4-one allows for the generation of diverse derivatives for screening and development. Further investigation into the specific biological targets and signaling pathways of this compound and its analogues is warranted to fully elucidate their therapeutic potential. This guide serves as a foundational resource for professionals engaged in this exciting area of study.

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References

- 1. Thiochroman-4-one | C9H8OS | CID 19048 - PubChem [pubchem.ncbi.nlm.nih.gov]
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